

# why add sodium carbonate to sodium thiosulfate solutions

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## Compound of Interest

Compound Name: Sodium thiosulfate pentahydrate

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## Technical Support Center: Sodium Thiosulfate Solutions

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with sodium thiosulfate solutions.

### Frequently Asked Questions (FAQs)

Q1: Why is sodium carbonate added to sodium thiosulfate solutions?

Sodium carbonate is added to sodium thiosulfate solutions to ensure their stability.<sup>[1][2]</sup> Sodium thiosulfate is prone to decomposition in acidic conditions, which can be caused by dissolved carbon dioxide from the atmosphere forming carbonic acid in the solution.<sup>[3]</sup> This decomposition results in the formation of elemental sulfur, which appears as a precipitate, and sulfur dioxide gas.<sup>[3][4]</sup> The addition of sodium carbonate makes the solution slightly alkaline, typically raising the pH to a range of 9.0 to 9.5, which prevents this acid-catalyzed decomposition and enhances the shelf-life of the solution.<sup>[5]</sup>

Q2: What are the signs of decomposition in a sodium thiosulfate solution?

The most common indicator of decomposition is the appearance of a milky or cloudy precipitate, which is elemental sulfur.<sup>[3]</sup> You may also notice a faint odor of sulfur dioxide. A

solution that is not clear should be discarded as its concentration is no longer reliable for analytical work.

Q3: Can other substances be used to stabilize sodium thiosulfate solutions?

While sodium carbonate is the most common and cost-effective stabilizer, other buffering agents can be used. For instance, some protocols suggest the use of sodium hydroxide or borate buffers to maintain an alkaline pH.<sup>[5][6]</sup> However, for most standard laboratory applications, sodium carbonate is sufficient.

Q4: How much sodium carbonate should be added?

The amount of sodium carbonate required is generally small. The table below summarizes typical quantities used in the preparation of sodium thiosulfate solutions of various concentrations.

Concentration of Sodium Thiosulfate Solution	Amount of Sodium Thiosulfate	Amount of Sodium Carbonate	Final Volume
0.1 M	~25 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	~0.2 g	1000 mL
0.02 N (0.02 M)	~5.2 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	~40 mg (0.04 g)	1000 mL

Data compiled from multiple sources.<sup>[1][7][8]</sup>

## Troubleshooting Guide

Issue 1: My sodium thiosulfate solution has turned cloudy.

- Cause: The cloudiness is likely due to the precipitation of elemental sulfur, a sign of solution decomposition. This occurs when the solution becomes acidic.
- Solution:
  - Discard the cloudy solution.

- When preparing a new solution, ensure you use recently boiled and cooled deionized or distilled water to minimize dissolved carbon dioxide.
- Add the recommended amount of sodium carbonate to raise the pH and stabilize the solution.
- Store the solution in a tightly sealed, preferably amber-colored glass bottle to protect it from light and atmospheric carbon dioxide.[\[8\]](#)[\[9\]](#)

Issue 2: The concentration of my standardized sodium thiosulfate solution changes over time.

- Cause: A gradual change in concentration can be due to slow decomposition, even with a stabilizer, or bacterial action. Certain bacteria can metabolize thiosulfate ions.
- Solution:
  - For high-precision work, it is best to standardize the sodium thiosulfate solution shortly before use.
  - Store the solution in a refrigerator to slow down potential bacterial growth.[\[6\]](#)
  - Ensure the solution is well-mixed before each use, as concentration gradients can form.[\[6\]](#)

Issue 3: I'm seeing inconsistent results in my iodometric titrations.

- Cause: Inconsistent titration results can stem from an unstable sodium thiosulfate solution, improper standardization, or issues with the titration procedure itself. Titrations with sodium thiosulfate are best conducted in a pH range of 5-9.[\[3\]](#)
- Solution:
  - Verify the clarity of your sodium thiosulfate solution. If it is cloudy, prepare a fresh batch.
  - Re-standardize your solution using a primary standard such as potassium dichromate or potassium iodate.
  - During the titration, ensure rapid and adequate stirring to promote a swift reaction, which minimizes acid-accelerated decomposition of the thiosulfate.[\[3\]](#)

## Experimental Protocols

### Preparation of 0.1 M Sodium Thiosulfate Solution

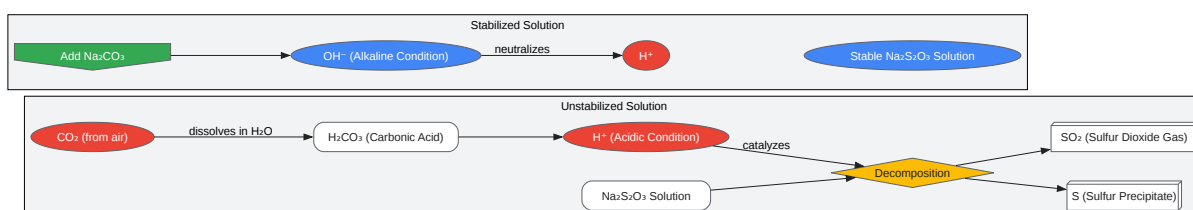
- Weighing: Accurately weigh approximately 24.8 grams of **sodium thiosulfate pentahydrate** ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ).[\[1\]](#)
- Dissolution: Transfer the weighed solid into a 1000 mL volumetric flask. Add about 800 mL of freshly boiled and cooled distilled water and swirl to dissolve the crystals.[\[10\]](#)
- Stabilization: Add approximately 0.2 grams of sodium carbonate to the solution.[\[1\]](#)[\[7\]](#)
- Dilution and Mixing: Once the solids are fully dissolved, dilute the solution to the 1000 mL mark with the boiled and cooled distilled water. Stopper the flask and mix thoroughly by inverting it multiple times. It is advisable to let the solution stand for at least an hour before standardization.[\[7\]](#)

### Standardization of 0.1 M Sodium Thiosulfate Solution with Potassium Dichromate

- Preparation of Primary Standard: Accurately weigh about 0.21 g of dried primary standard grade potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ) and dissolve it in 100 mL of distilled water in a 500 mL glass-stoppered conical flask.[\[7\]](#)
- Reaction Initiation: To the potassium dichromate solution, add 3 g of potassium iodide (KI), 2 g of sodium bicarbonate ( $\text{NaHCO}_3$ ), and 5 mL of concentrated hydrochloric acid (HCl).[\[7\]](#) Swirl the flask gently to mix and let it stand in the dark for 10 minutes to allow for the complete liberation of iodine.[\[7\]](#)[\[8\]](#)
- Titration: Titrate the liberated iodine with your prepared sodium thiosulfate solution until the solution turns a yellowish-green color.[\[7\]](#)
- Indicator Addition: Add 3 mL of starch indicator solution. The solution should turn a deep blue color.[\[7\]](#)
- Endpoint Determination: Continue the titration dropwise with the sodium thiosulfate solution until the blue color is discharged and the solution becomes colorless.[\[7\]](#)

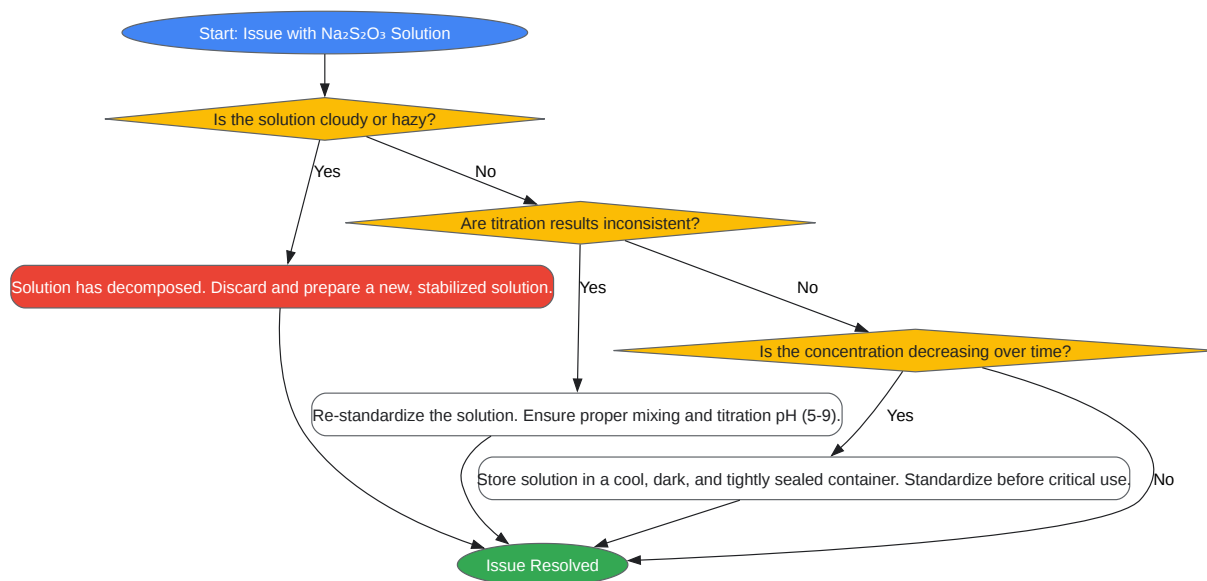
- Calculation: Calculate the molarity of the sodium thiosulfate solution based on the mass of potassium dichromate used and the volume of titrant consumed.

## Visualizations



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Caption: Chemical pathway showing the stabilization of sodium thiosulfate solution by sodium carbonate.



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Caption: A troubleshooting workflow for common issues with sodium thiosulfate solutions.

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